

An In-depth Technical Guide to N-(2-Chloroethyl)diisopropylamine Hydrochloride

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Compound of Interest

Compound Name: 2-(Diisopropylamino)ethyl chloride

Cat. No.: B027519

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For researchers, scientists, and professionals in drug development, N-(2-Chloroethyl)diisopropylamine hydrochloride is a key chemical intermediate. This guide provides a comprehensive overview of its material safety data, synthesis, and applications, with a focus on its role in the creation of active pharmaceutical ingredients (APIs).

Chemical Identity and Properties

N-(2-Chloroethyl)diisopropylamine hydrochloride, with CAS number 4261-68-1, is also known by several synonyms, including 2-Diisopropylaminoethyl chloride hydrochloride and DIC.^{[1][2][3]} It is a white to light beige crystalline powder that is soluble in water.^{[4][5]} This compound is hygroscopic, meaning it readily absorbs moisture from the air, and is also air-sensitive.^{[5][6]}

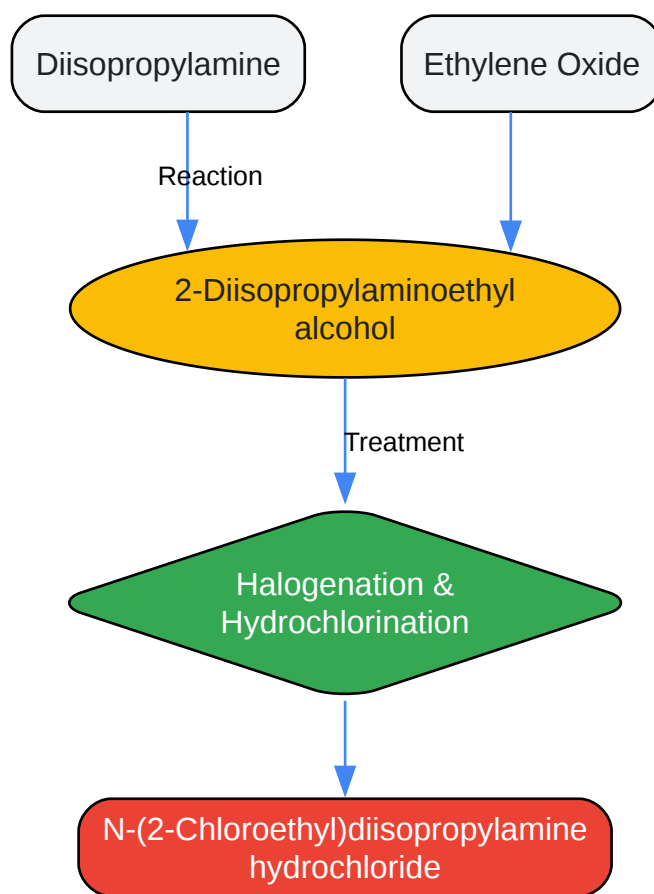
Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₈ H ₁₉ Cl ₂ N	[1][4][7]
Molecular Weight	200.15 g/mol	[2][4][7]
Melting Point	130-135 °C	[1][5]
pH	4.0 - 4.5 (10 g/L in H ₂ O at 20°C)	[2]
Water Solubility	Soluble	[4][5]
Appearance	White to light beige crystalline powder	[1][4][5]

Synthesis of N-(2-Chloroethyl)diisopropylamine Hydrochloride

The synthesis of N-(2-Chloroethyl)diisopropylamine hydrochloride is a multi-step process that begins with diisopropylamine. The general synthetic route involves the reaction of diisopropylamine with ethylene oxide to form an intermediate, 2-diisopropylaminoethyl alcohol. This alcohol then undergoes halogenation and hydrochlorination to yield the final product.[8] A total yield of 89.2% has been reported for this process.[8]

Synthesis Workflow



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Caption: Synthesis workflow for N-(2-Chloroethyl)diisopropylamine hydrochloride.

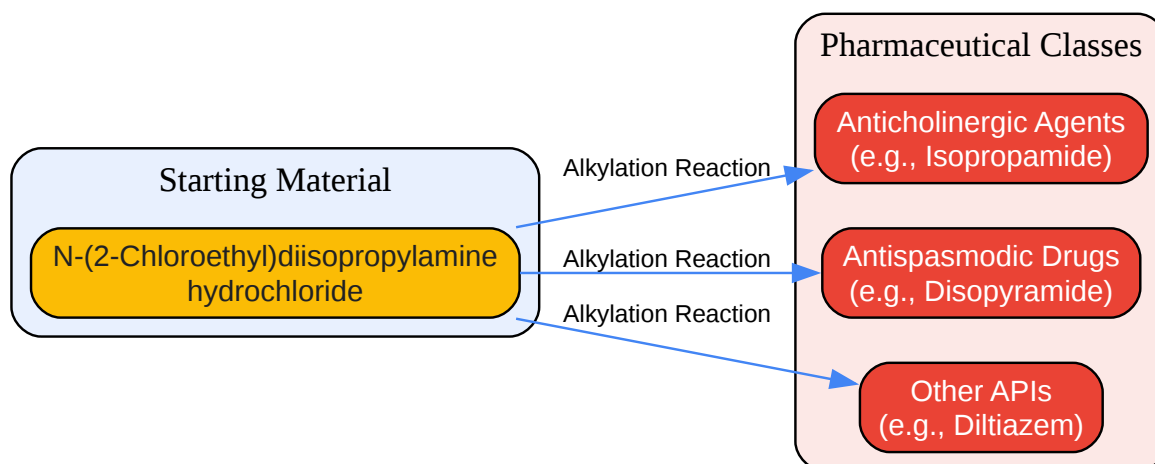
Chemical Reactivity and Mechanism

N-(2-Chloroethyl)diisopropylamine hydrochloride is a reactive compound due to the presence of the chloroethyl group. Its reactivity is central to its utility as a synthetic intermediate. In reactions, it is believed to form a highly reactive aziridinium ion intermediate. This intermediate is susceptible to nucleophilic attack, which opens the three-membered ring and allows for the introduction of the diisopropylaminoethyl moiety onto a variety of molecules.^[5] This mechanism is particularly important in the synthesis of various pharmaceuticals.

Applications in Drug Development

The primary application of N-(2-Chloroethyl)diisopropylamine hydrochloride is as a building block in the synthesis of a wide range of APIs.^[5] Its ability to introduce the diisopropylaminoethyl group is crucial for the biological activity of the final drug molecules.

Role as a Synthetic Intermediate



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Caption: Role as an intermediate in the synthesis of various pharmaceuticals.

It is a key intermediate in the synthesis of anticholinergic and antispasmodic drugs.[1][4] For example, it is used in the production of isopropamide, an anticholinergic agent, and disopyramide, an antiarrhythmic and antispasmodic drug.[5] It is also a component in the synthetic pathways for the muscle relaxant orphenadrine and the calcium channel blocker diltiazem.[5]

Safety and Handling

N-(2-Chloroethyl)diisopropylamine hydrochloride is a hazardous substance and requires careful handling.[5]

Hazard Identification

Hazard	Description	Reference
Acute Toxicity (Oral)	Toxic if swallowed.	[3]
Acute Toxicity (Dermal)	Fatal in contact with skin.	[5]
Acute Toxicity (Inhalation)	Fatal if inhaled.	[3][5]
Skin Corrosion/Irritation	Causes severe skin burns and eye damage.	[3][5]
Eye Damage/Irritation	Causes severe eye damage.	[5]

Recommended Handling Procedures

- Engineering Controls: Use only in a well-ventilated area or under a chemical fume hood.[4]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[4]
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. [4]
 - Respiratory Protection: In case of insufficient ventilation, wear a suitable respiratory mask. [4]
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash thoroughly after handling.[4]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances such as strong acids, strong bases, and oxidizing agents. Keep the container tightly closed and protected from moisture.[4][9]

Toxicological Information

The toxicological properties of N-(2-Chloroethyl)diisopropylamine hydrochloride have not been fully investigated.[4] However, available data indicates significant toxicity.

Test	Species	Route	Value	Reference
LD50	Rat	Oral	96 mg/kg	
LD50	Rabbit	Dermal	197 mg/kg	
LC50	Rat	Inhalation	12 mg/m ³ /4H	
Draize test	Rabbit	Eye	100 mg	
Draize test	Rabbit	Skin	500 mg/24H	

Note: The specific source for the LD50/LC50 and Draize test values was not consistently cited across the search results, but they are commonly found in safety data sheets for this chemical.

Conclusion

N-(2-Chloroethyl)diisopropylamine hydrochloride is a crucial intermediate in the chemical and pharmaceutical industries. Its high reactivity, facilitated by the formation of an aziridinium ion, makes it an effective agent for introducing the diisopropylaminoethyl group into a wide array of molecules. While its handling requires strict adherence to safety protocols due to its toxicity, its role in the synthesis of important drugs underscores its significance in drug development and organic synthesis. Further research into its toxicological profile and reaction mechanisms will continue to be of value to the scientific community.

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